

# Technical Support Center: Mitigating Rimsulfuron-Induced Injury in Sensitive Potato Cultivars

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## Compound of Interest

Compound Name: *Rimsulfuron*

Cat. No.: *B132091*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address **rimsulfuron**-induced injury in sensitive potato cultivars during experimental procedures.

## Troubleshooting Guides

This section addresses specific issues that may be encountered during experiments involving **rimsulfuron** application on sensitive potato cultivars.

Issue	Potential Cause	Troubleshooting Steps
Unexpectedly severe crop injury (chlorosis, stunting) in a sensitive cultivar.	Environmental Stress: Cool, wet weather or hot, humid conditions can enhance herbicide injury by slowing the potato plant's metabolism of the herbicide.[1]	- Monitor weather conditions before and after rimsulfuron application. - If possible, time applications to avoid periods of environmental stress.[1] - Ensure proper soil drainage to avoid waterlogged conditions.
Adjuvant Interaction: The type of adjuvant used (e.g., nonionic surfactant, crop oil concentrate, methylated seed oil) can influence the uptake and phytotoxicity of rimsulfuron.[2][3][4]	- Review the adjuvant used in the experimental protocol. - Conduct a small-scale test with different adjuvants to determine the least phytotoxic option for the specific cultivar. - In some cases, a non-ionic surfactant (NIS) may be safer than crop oil concentrates (COC) or methylated seed oils (MSO) when tank-mixing with other herbicides.[2]	
Incorrect Herbicide Rate: Application of rimsulfuron at a rate exceeding the tolerance level of the sensitive cultivar.	- Double-check all calculations for herbicide application rates. - Calibrate spray equipment accurately to ensure the intended dose is applied.	
Variability in injury symptoms across the same experimental plot.	Uneven Application: Inconsistent spray coverage leading to "hot spots" of higher herbicide concentration.	- Verify the uniformity of the spray pattern from the application equipment. - Ensure consistent speed and nozzle height during application.
Genetic Variability within Cultivar: Minor genetic differences within a potato	- If possible, use certified seed potatoes from a single, uniform source. - Note the variability in your experimental records as it	

cultivar can lead to varied responses to herbicide stress.	may be an inherent trait of the cultivar.	
Symptoms of injury appearing in control plots.	Spray Drift: Herbicide from treated plots drifting onto control plots.[5]	- Apply herbicides when wind speeds are low. - Use drift-reducing nozzles. - Leave a sufficient buffer zone between treated and control plots.
Sprayer Contamination: Residual rimsulfuron in the spray tank from previous applications.	- Thoroughly clean all spraying equipment according to established protocols before use, especially when switching between different chemicals or treating control plots.	
Tuber malformation (cracking, irregular shapes) at harvest.	Herbicide Carryover: Rimsulfuron or other herbicide residues persisting in the soil from a previous growing season.[6]	- Review the herbicide history of the experimental plot. - Conduct a soil bioassay before planting to detect residual herbicide activity.
Timing of Application: Application of rimsulfuron at a sensitive growth stage for tuber development.	- Adhere to recommended application timings for post-emergence herbicides in potatoes. - Avoid late-season applications that could coincide with critical stages of tuber bulking.	

## Frequently Asked Questions (FAQs)

Q1: What are the typical symptoms of **rimsulfuron** injury in sensitive potato cultivars?

A1: Symptoms of **rimsulfuron** injury, a sulfonylurea herbicide, in sensitive potato cultivars typically manifest as mild discoloration of the terminal bunches and a compacted haulm.[7] More severe symptoms can include chlorosis (yellowing) of the leaves, stunting of plant growth, and in some cases, leaf malformations.[1] These symptoms appear because **rimsulfuron** inhibits the acetolactate synthase (ALS) enzyme, which is crucial for the synthesis of branched-

chain amino acids essential for plant growth.[8] The effects are usually noticeable 7-20 days after application.[9]

Q2: How does **rimsulfuron** selectivity work in potatoes, and why are some cultivars more sensitive?

A2: **Rimsulfuron**'s selectivity in potatoes is primarily based on the plant's ability to metabolize the herbicide into inactive compounds.[7][9] Tolerant potato cultivars can quickly break down the **rimsulfuron**, while sensitive cultivars metabolize it more slowly, allowing the herbicide to inhibit the ALS enzyme and cause injury.[1][7] This differential metabolism is a key factor in cultivar sensitivity.[7]

Q3: Can tank-mixing **rimsulfuron** with other herbicides increase the risk of injury?

A3: Yes, tank-mixing **rimsulfuron** with other herbicides, such as metribuzin, can increase the potential for phytotoxicity, especially when applied post-emergence.[9] The combination of different herbicide modes of action can create a synergistic effect that may be more damaging to the crop.[9] The choice of adjuvants in a tank mix also plays a critical role in crop safety.[2]

Q4: Are there any chemical safeners that can be used to protect sensitive potato cultivars from **rimsulfuron** injury?

A4: While the use of herbicide safeners is well-established for protecting crops like corn and wheat from sulfonylurea herbicide injury, specific commercial safeners for use with **rimsulfuron** in potatoes are not widely documented in the provided search results.[10] However, research has shown that natural compounds like brassinosteroids have the potential to protect crops like rice and maize from sulfonylurea herbicide damage.[11] A study on sweet potatoes, a different plant species, found that melatonin and ascorbic acid could reduce injury from certain herbicides.[12] The primary mechanism of commercial safeners is to enhance the crop's natural ability to detoxify the herbicide by inducing enzymes like glutathione S-transferases and cytochrome P450 monooxygenases.[10][13] Further research would be needed to identify and validate effective safeners for specific potato cultivars.

Q5: What is the best practice for sampling plant tissue to confirm suspected herbicide injury?

A5: When sampling for suspected herbicide injury, it is crucial to act quickly as the plant will begin to metabolize the herbicide.[14] Collect about one pound of the most symptomatic plant

tissue, typically the newest growth for systemic herbicides like **rimsulfuron**.<sup>[14]</sup> For comparison, also collect a sample from an unaffected area of the field.<sup>[14]</sup> At the same time, dig up and sample tubers from both affected and unaffected plants.<sup>[14]</sup> Document everything with photographs and GPS coordinates of the sampled areas.<sup>[14]</sup> Place samples in properly labeled paper or ventilated plastic bags and ship them to a qualified laboratory for residue analysis.<sup>[14]</sup>

## Quantitative Data Summary

Table 1: **Rimsulfuron** Injury on Different Potato Cultivars

Cultivar	Rimsulfuron Rate (g ai/ha)	Observed Injury (%)	Source
Umatilla Russet	26	39	<sup>[7]</sup>
Not Specified	18 - 26	<5	<sup>[7]</sup>

Table 2: Impact of **Rimsulfuron** on Potato Tuber Yield

Treatment	Application Rate	Total Tuber Yield (tons/ha)	Source
Rimsulfuron	10 g/ha	20.2	<sup>[2][3]</sup>
Rimsulfuron	15 g/ha	22.8	
Weedy Check	-	16.2	
Rimsulfuron + NIS	60 g ai/ha	60	

## Experimental Protocols

Protocol 1: Evaluating the Efficacy of a Potential Safener for Mitigating **Rimsulfuron** Injury

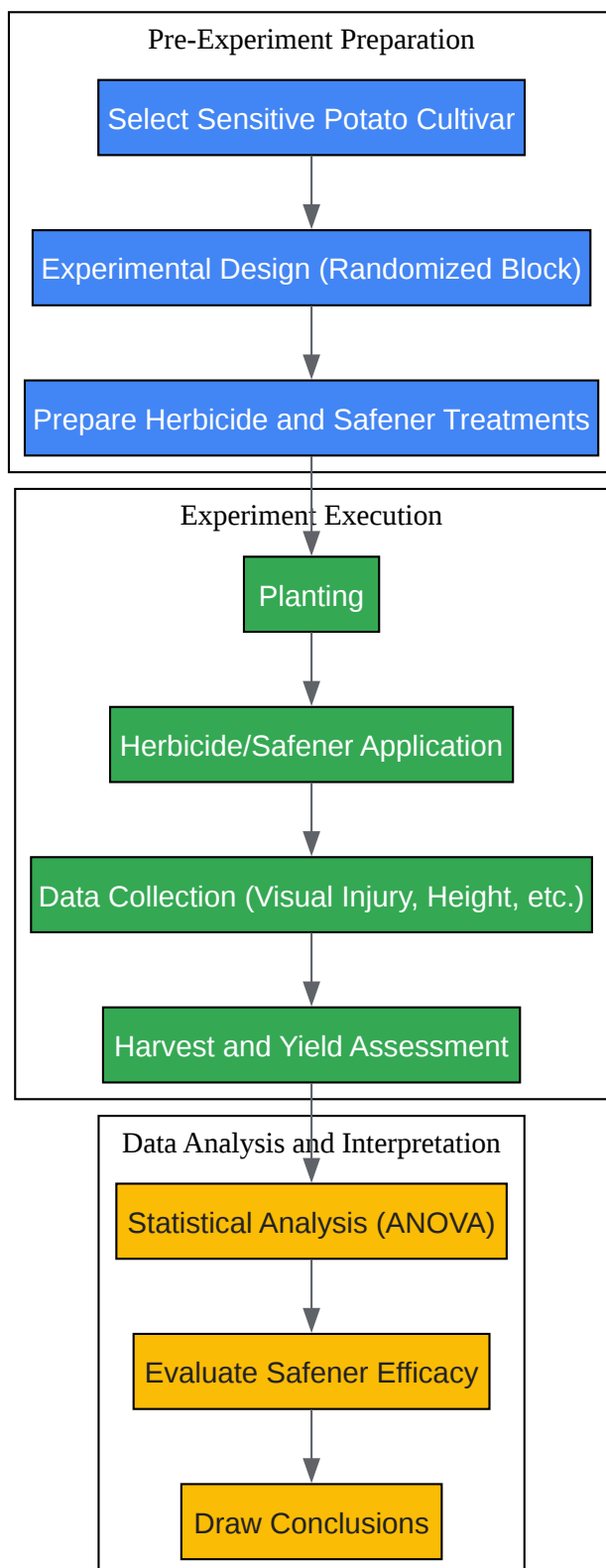
- Experimental Design: Use a randomized complete block design with a split-plot arrangement and at least three replications.<sup>[9]</sup> The main plots will be the potato cultivar (a known sensitive

cultivar and a tolerant cultivar for comparison). The sub-plots will be the herbicide/safener treatments.

- Treatments:
  - Untreated control (no herbicide, no safener).
  - **Rimsulfuron** applied at a standard rate and a 2x rate.
  - Potential safener applied alone.
  - Potential safener applied as a tank mix with **rimsulfuron** at both rates.
  - Potential safener applied as a seed treatment prior to planting, followed by **rimsulfuron** application.
- Planting and Maintenance: Plant potato seed pieces of uniform size at a standard depth and spacing. Follow standard agronomic practices for fertilization, irrigation, and pest control throughout the growing season.
- Herbicide and Safener Application: Apply post-emergence treatments when potato plants are at the 4-6 leaf stage. Use a calibrated backpack sprayer with appropriate nozzles to ensure uniform coverage.
- Data Collection:
  - Visual Injury Ratings: Assess crop injury at 7, 14, and 28 days after treatment (DAT) on a scale of 0% (no injury) to 100% (plant death).[9]
  - Plant Height: Measure the height of ten randomly selected plants per plot at 28 DAT.
  - Chlorophyll Content: Use a chlorophyll meter to take readings from the uppermost fully expanded leaves of ten plants per plot at 28 DAT.
  - Yield and Tuber Quality: At the end of the season, harvest the tubers from the center rows of each plot. Record the total tuber weight and grade the tubers according to size and quality, noting any malformations.

- **Statistical Analysis:** Analyze the data using analysis of variance (ANOVA) appropriate for a split-plot design. Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means.

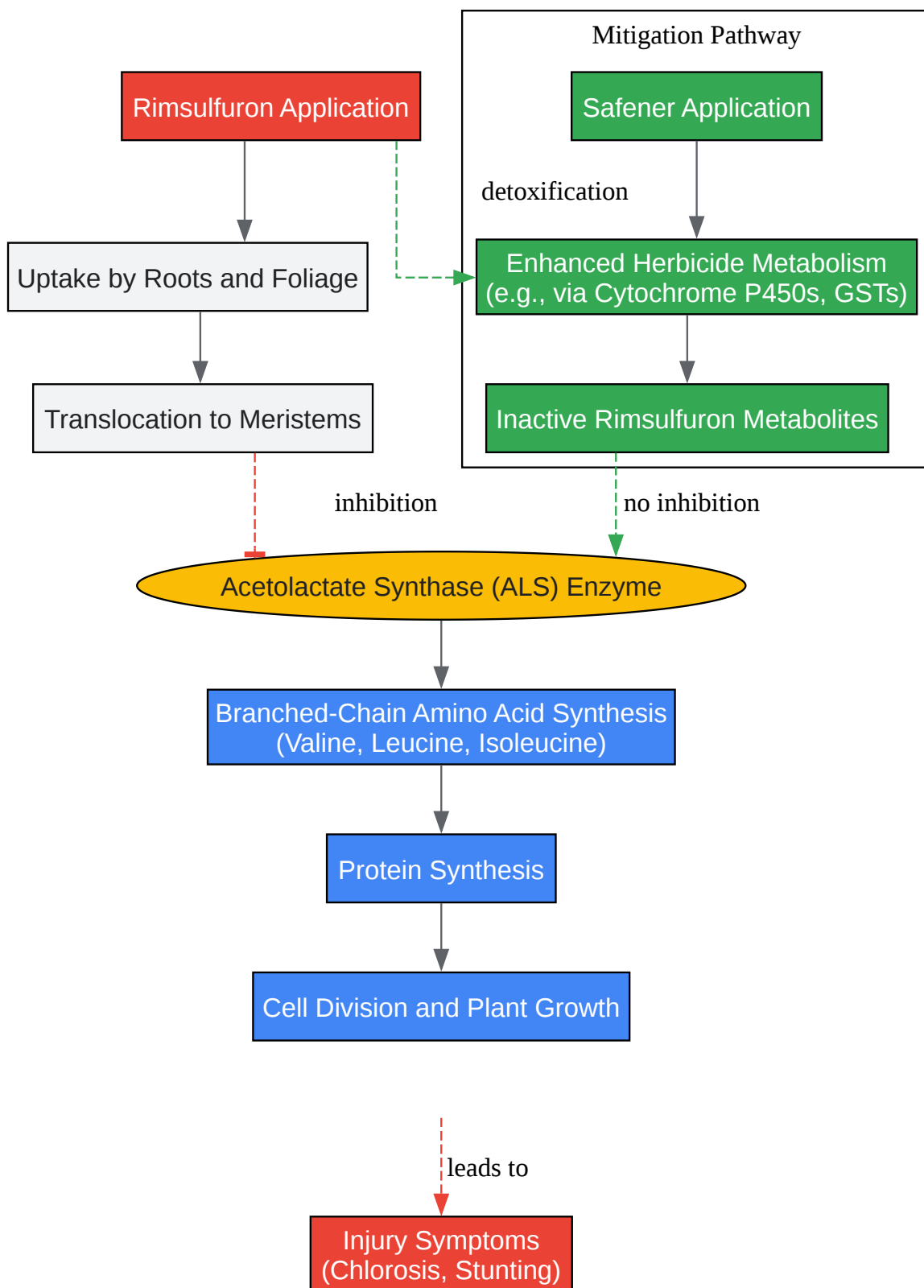
## Visualizations



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Caption: Experimental workflow for evaluating herbicide safeners.





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Caption: **Rimsulfuron's** mode of action and mitigation pathway.

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